

Proper Disposal and Safe Handling of YO-01027 (Dibenzazepine)

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Compound of Interest

Compound Name: YO-01027

Cat. No.: B1670418

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For Immediate Release

This document provides essential safety and logistical information for the proper handling and disposal of **YO-01027**, a potent γ -secretase inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and mitigate environmental impact.

Immediate Safety and Handling Precautions

YO-01027, also known as Dibenzazepine (DBZ), is a substance that has not been fully tested and may be harmful if swallowed or inhaled.[1] Exposure can cause irritation to the respiratory tract, eyes, and skin, as well as potential allergic reactions.[1] Handling should only be performed by personnel trained in the management of potent active pharmaceutical ingredients.[1]

Personal Protective Equipment (PPE):

- Respiratory Protection: A NIOSH/MSHA-approved respirator is required.[1]
- Hand Protection: Chemical-resistant rubber gloves must be worn.[1]
- Eye Protection: Chemical safety goggles are mandatory.[1]
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.[1][2]

Engineering Controls:

- All handling of **YO-01027** should be conducted in a laboratory fume hood.[1]
- A safety shower and eye bath must be readily accessible.[1]

First Aid Measures:

- After Swallowing: If swallowed, wash out the mouth with copious amounts of water and immediately call a physician.[1]
- Skin Contact: In case of skin contact, wash off immediately with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[2]
- Eye Contact: Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes. Get medical attention.[2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration. Seek medical attention if symptoms occur.[2]

Disposal Procedures

Proper disposal of **YO-01027** is critical to ensure laboratory and environmental safety. The recommended disposal methods are as follows:

- Licensed Chemical Destruction: The material can be disposed of by removal to a licensed chemical destruction plant.[3]
- Controlled Incineration: Controlled incineration with flue gas scrubbing is another acceptable method.[3]
- Do not discharge to sewer systems or contaminate water, foodstuffs, feed, or seed.[3]

For bulk waste, a chemical reduction procedure may be considered, similar to protocols for other N-nitroso compounds. This involves using an aluminum-nickel alloy powder in an alkaline solution to degrade the compound into less hazardous substances before final disposal as hazardous waste.[4]

Disposal of Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning.[3] Alternatively, puncture the packaging to render it unusable for other purposes and dispose of it in a sanitary landfill.[3]

Operational Plans and Storage

Storage: Store **YO-01027** in a dry, cool, and well-ventilated place.[2] Keep the container tightly closed.[2]

- Solid Form: Can be stored at -20°C for more than 3 years.[4]
- Stock Solutions: Typically stored at -80°C and can be kept for over 1 year.[4] It is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.[4] For frequent use, it can be stored at 4°C for over a week.[4]

Solution Preparation: The solubility of **YO-01027** in DMSO is greater than 10 mM.[5] To prepare stock solutions, it may be necessary to warm the tube at 37°C for 10 minutes and/or use an ultrasonic bath to aid dissolution.[5] When diluting a DMSO stock solution into an aqueous medium, it is recommended to first create a gradient dilution in DMSO before adding to the buffer or cell culture medium to avoid precipitation.[4] Preheating the stock solution and culture medium to 37°C can also help prevent precipitation.[4]

Quantitative Data Summary

Property	Value	Reference
CAS Number	209984-56-5	[1]
Molecular Formula	C26H23F2N3O3	[1]
Molecular Weight	463.48 g/mol	[1]
IC50 (Notch)	2.92 nM	[6]
IC50 (APPL)	2.64 nM	[6]
Purity	99.59%	[6]
Solubility in DMSO	≥ 2.5 mg/mL (5.39 mM)	[6]

Experimental Protocols

Cell Viability Assay with Breast Cancer Stem Cells (BCSCs)

- Objective: To assess the effect of **YO-01027** on the viability of BCSCs.
- Cell Line: Breast cancer stem cells (BCSCs).[\[5\]](#)
- Methodology:
 - Prepare a stock solution of **YO-01027** in DMSO.
 - Treat BCSC cultures with a final concentration of 10 μ M **YO-01027**.[\[5\]](#)
 - Incubate the cells for 3 days.[\[5\]](#)
 - Assess cell number and activity to determine the reduction in BCSC viability.[\[5\]](#)

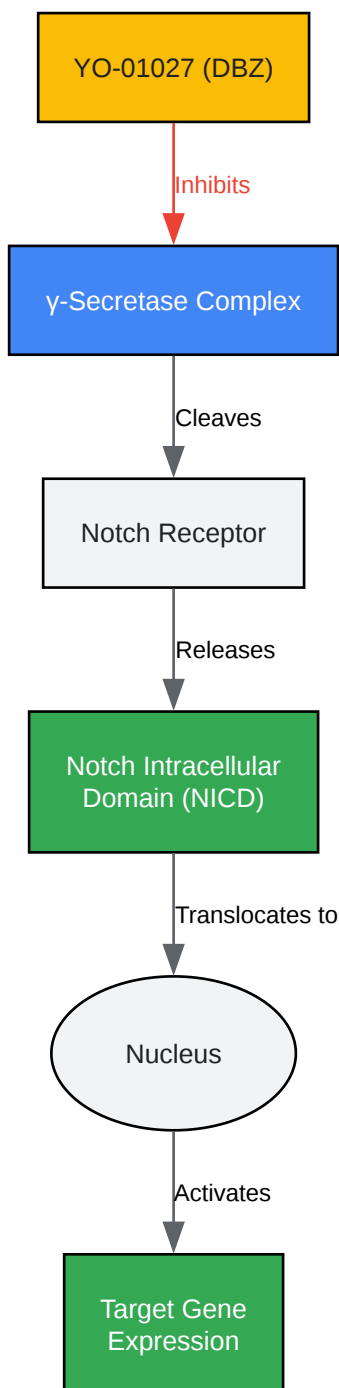
In Vivo Study in a Mouse Model

- Objective: To evaluate the in vivo efficacy of **YO-01027**.
- Animal Model: C57BL/6 mice.[\[5\]](#)
- Methodology:
 - Prepare a dosing solution of **YO-01027**.
 - Administer **YO-01027** via intraperitoneal (i.p.) injection at dosages of 0, 3, 10, and 30 μ mol/kg.[\[5\]](#)
 - The injections are given once daily (q.d.) for 5 consecutive days.[\[5\]](#)
 - The study observed that **YO-01027** treatment inhibited epithelial cell proliferation and induced goblet cell differentiation in intestinal adenomas in a dose-dependent manner.[\[5\]](#)

Signaling Pathway Diagram

YO-01027 is a potent inhibitor of γ -secretase, a key enzyme in the Notch signaling pathway. By inhibiting γ -secretase, **YO-01027** prevents the cleavage of the Notch receptor, which in turn blocks the release of the Notch intracellular domain (NICD) and its subsequent translocation to the nucleus to activate target gene expression.

YO-01027 Mechanism of Action



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Caption: Mechanism of **YO-01027** action on the Notch signaling pathway.

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